

Personal protective equipment for handling MeNH-PEG2-OH

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Compound of Interest

Compound Name: MeNH-PEG2-OH

Cat. No.: B1673961

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Essential Safety and Handling Guide for MeNH-PEG2-OH

Disclaimer: The following safety and handling information is based on data for the closely related chemical, 2-[2-(Dimethylamino)ethoxy]ethanol (CAS: 1704-62-7), as a specific Safety Data Sheet (SDS) for **MeNH-PEG2-OH** (2-(2-(methylamino)ethoxy)ethanol) was not readily available. Due to the structural similarity, the hazards and required precautions are expected to be comparable. This guide is intended for trained laboratory personnel, including researchers, scientists, and drug development professionals.

Hazard Identification and Classification

This chemical is considered hazardous. Based on the data for its dimethylated analog, it is classified as follows:

- Acute Dermal Toxicity, Category 4: Harmful in contact with skin.[1]
- Skin Corrosion, Sub-category 1C: Causes severe skin burns.[1][2]
- Serious Eye Damage, Category 1: Causes serious eye damage.[1][2][3]
- Combustible Liquid: The dimethylated analog is a combustible liquid.[3]

Signal Word: Danger[1][3]

Hazard Statements:

- H312: Harmful in contact with skin.[1][3]
- H314: Causes severe skin burns and eye damage.[1][2]
- H318: Causes serious eye damage.[2][3]
- H227: Combustible liquid.[3]

Personal Protective Equipment (PPE)

Strict adherence to PPE guidelines is mandatory to ensure personal safety.

Protection Type	Specification	Rationale
Eye/Face Protection	Wear tightly fitting safety goggles with side-shields (conforming to EN 166 or NIOSH standards) or a full face shield.[1][3]	Protects against splashes and vapors that can cause serious eye damage.
Skin Protection	- Gloves: Chemical-impermeable gloves (e.g., nitrile rubber). Gloves must be inspected before use and changed immediately if contaminated.[1] - Clothing: A flame-retardant and impervious lab coat or protective suit is required.[1][3]	Prevents skin contact, which can cause severe burns and is a route for toxic exposure.[1]
Respiratory Protection	A full-face respirator with an appropriate cartridge should be used if exposure limits are exceeded, if irritation is experienced, or if working outside of a well-ventilated area like a fume hood.[1]	Protects against inhalation of vapors or mists.

Standard Operating Protocol for Handling

This protocol outlines the essential steps for safely handling **MeNH-PEG2-OH** in a laboratory setting.

Pre-Handling Preparations

- Consult SDS: Always review the Safety Data Sheet for the most current information before use.
- Ensure Proper Ventilation: All handling procedures must be conducted in a certified chemical fume hood.[1][3]
- Gather Materials: Assemble all necessary equipment, including the chemical container, solvents, reaction vessels, and waste containers, inside the fume hood.
- Verify Emergency Equipment: Confirm that a safety shower and eyewash station are accessible and operational.
- Don PPE: Put on all required personal protective equipment as detailed in the table above.

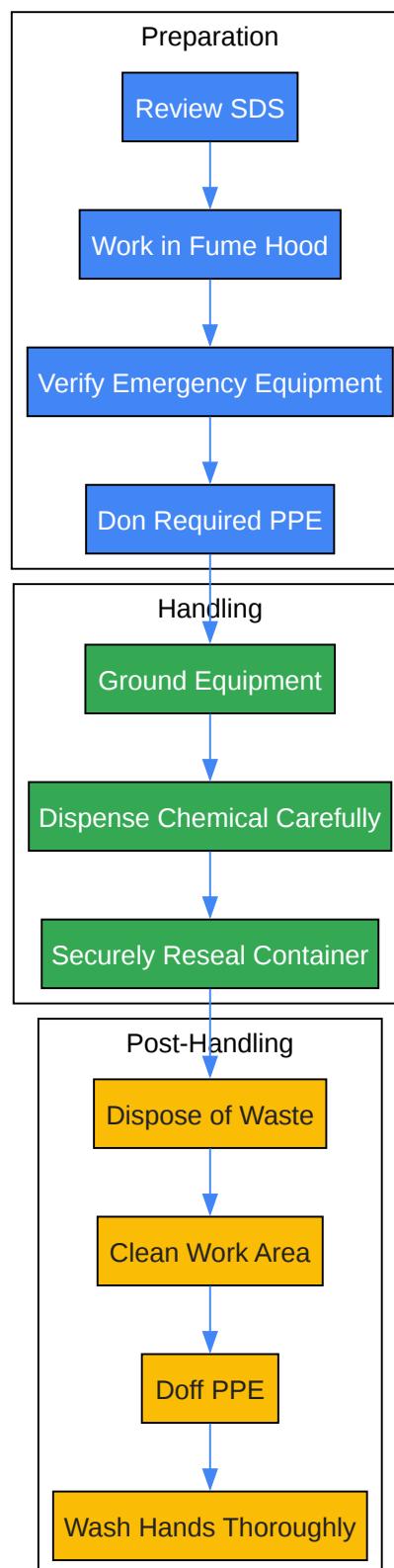
Handling Procedure

- Grounding: Use spark-proof tools and ensure all equipment is grounded to prevent static discharge, which could be an ignition source.[1][4]
- Dispensing: Open the container carefully. Avoid splashing or creating mists.
- Transfer: Use appropriate tools (e.g., pipette, syringe) to transfer the liquid.
- Reactions: If used in a reaction, add it slowly to the reaction vessel. Be aware of potential exothermic reactions.
- Resealing: Once done, securely close the container.[5] Containers that have been opened must be carefully resealed and kept upright to prevent leakage.[5]

Post-Handling Procedures

- Decontamination: Clean the work area thoroughly.

- Waste Disposal: Dispose of all contaminated materials (e.g., pipette tips, gloves) in a designated hazardous waste container.
- Doffing PPE: Remove PPE in the correct order to avoid cross-contamination.
- Personal Hygiene: Wash hands and any exposed skin thoroughly with soap and water after handling.[3][5]



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Standard Operating Procedure for Handling **MeNH-PEG2-OH**

Storage, Spill, and Disposal Plans

Storage and Incompatibilities

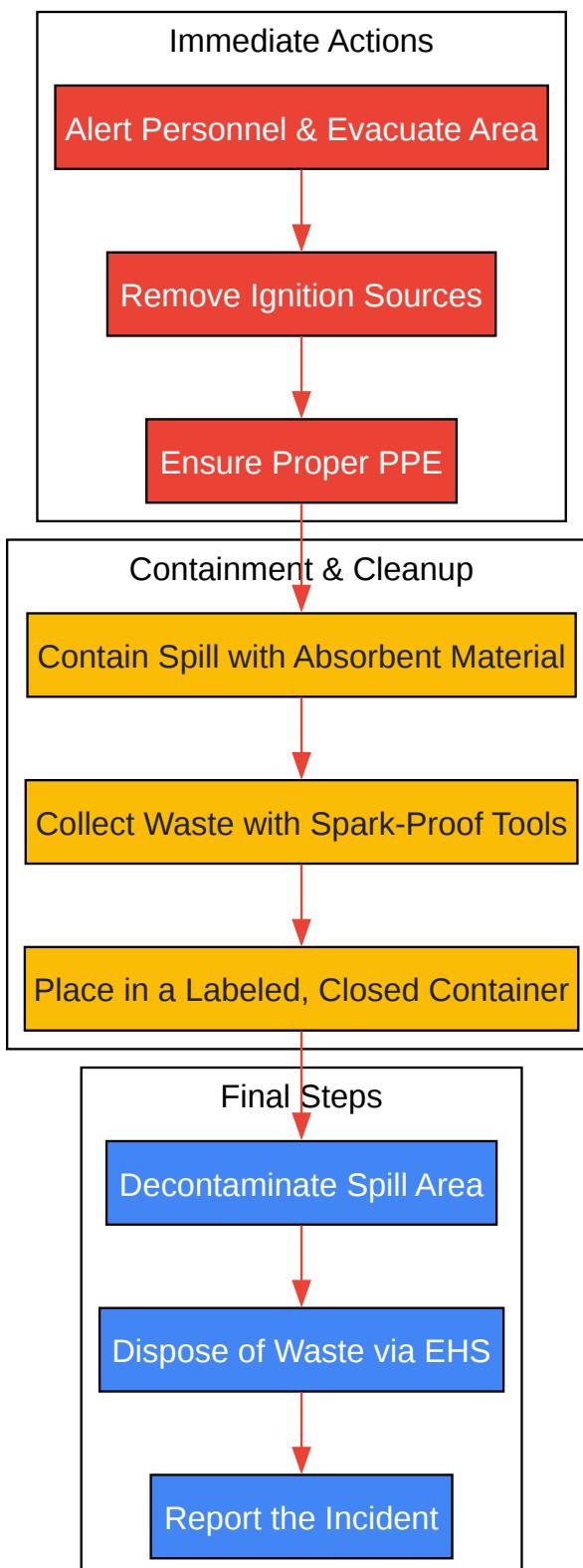
- Storage Conditions: Store the container tightly closed in a dry, cool, and well-ventilated place.[1][5] Keep away from heat, sparks, open flames, and other ignition sources.[3][4]
- Incompatible Materials: Avoid contact with strong oxidizing agents and strong acids.

Spill and Emergency Procedures

In the event of a spill or exposure, immediate and appropriate action is critical.

First Aid Measures:

- If Inhaled: Move the person to fresh air. If breathing is difficult, give oxygen. Seek immediate medical attention.[1][5]
- In Case of Skin Contact: Immediately take off all contaminated clothing.[3] Wash the affected area with plenty of soap and water.[5] Seek immediate medical attention as the chemical can cause severe burns.[1]
- In Case of Eye Contact: Rinse cautiously and thoroughly with water for at least 15 minutes. [5] Remove contact lenses if present and easy to do so.[5] Continue rinsing and seek immediate medical attention.[3][5]
- If Swallowed: Rinse mouth with water. Do NOT induce vomiting.[1][5] Never give anything by mouth to an unconscious person.[5] Seek immediate medical attention.



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Emergency Spill Response Workflow

Disposal Plan

- Waste Classification: This chemical and any materials contaminated with it must be treated as hazardous waste.
- Containerization: Collect waste in a suitable, properly labeled, and tightly sealed container that is compatible with the chemical.[6][7]
- Disposal Route: Do not dispose of down the drain or in regular trash.[8][9] All waste must be disposed of through your institution's Environmental Health and Safety (EHS) office in accordance with local, state, and federal regulations.[7]
- Empty Containers: Empty containers should be triple-rinsed with a suitable solvent. The rinsate must be collected and disposed of as hazardous waste.[6]

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